

Technical Support Center: Ethylamine-N,N-d2 Purity Analysis

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Compound of Interest

Compound Name: Ethylamine-N,N-d2

CAS No.: 5852-45-9

Cat. No.: B1610470

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Current Status: Online | Specialist: Senior Application Scientist (Isotopes Division)

Introduction

Welcome to the Technical Support Center for **Ethylamine-N,N-d2** (CAS: 5852-45-9).

You are likely here because you are observing inconsistent isotopic enrichment data or unexpected peaks in your proton NMR spectra. Unlike carbon-deuterated isotopologues (e.g., Ethyl-d5-amine), **Ethylamine-N,N-d2** carries its isotopic label on the labile nitrogen atom.

This presents a unique analytical challenge: The label is chemically exchangeable.

This guide prioritizes the preservation of that label during analysis. If you follow standard "open-air" analytical protocols, your

group will rapidly exchange with atmospheric moisture to form

and

, leading to false negatives regarding your synthesis success.

Module 1: Sample Preparation & Handling (Critical)

The #1 cause of reported "low purity" is not synthesis failure, but analytical error induced by moisture.

Q: Why did my isotopic purity drop from >98% to <50% in minutes?

A: You likely exposed the sample to trace moisture in the air or solvent. The amine protons on Ethylamine (

for

) undergo rapid proton exchange with water (

) or protic solvents. This is an equilibrium process driven by the vast excess of protons in the atmosphere relative to your sample.

The Mechanism of Failure:

Protocol: The "Zero-Moisture" NMR Preparation

Use this protocol to validate isotopic enrichment.

- Select the Right Solvent:
 - RECOMMENDED: Benzene-
(
) or Toluene-
. These are aprotic and less likely to contain acidic impurities than Chloroform.
 - ACCEPTABLE (If Dried): DMSO-
.
 - FORBIDDEN: Methanol-
,
, or standard Chloroform-

(

).

- Note:

often contains trace HCl/DCl, which catalyzes exchange. If you must use it, filter it through basic alumina first.

- The "Self-Validating" Solvent Test:

- Before adding your sample, run a single scan of your neat deuterated solvent.

- Check: Is the water peak visible?

- Action: If the water integral is

of the solvent peak, do not proceed. Dry the solvent over

molecular sieves for 24 hours.

- Sample Loading:

- Perform all transfers inside a glovebox or a glovebag flushed with

/Ar.

- Use a screw-cap NMR tube with a PTFE (Teflon) septum.

Module 2: NMR Spectroscopy Troubleshooting

Q: How do I calculate %D enrichment using

NMR?

A: You calculate it by "absence." Since Deuterium is silent in Proton NMR, you measure the residual protons remaining on the nitrogen.

Data Analysis Table: Expected Signals (

)

Moiety	Chemical Shift (ppm)	Multiplicity	Integral (If 100% Pure)	Integral (If 50% Exchange)
	~0.95	Triplet (Hz)	3.00	3.00
	~2.50	Quartet (Hz)	2.00	2.00
	Silent	-	0.00	-
	~1.0 - 1.5	Broad Singlet	0.00	0.50
	~1.0 - 1.5	Broad Singlet	0.00	1.00

Calculation Formula: Normalize the

quartet to 2.00. Integrate the broad amine region (~1.1 ppm).

(Note: The denominator is 2 because a fully protonated amine has 2 protons).

Q: My spectra show a triplet at 1.1 ppm and a quartet at 2.7 ppm, but no amine peak. Is it pure?

A: Likely yes, but verify it isn't a salt.

- Scenario A: It is **Ethylamine-N,N-d2**.^{[1][2][3]} The absence of the NH signal indicates >98% D-enrichment.
- Scenario B: It is Ethylammonium Chloride (). Salts often have very broad exchangeable protons that "disappear" into the baseline due to rapid exchange or quadrupolar broadening from the nucleus.
- Differentiation: Add a micro-spatula of solid

to the tube. If it's a salt, the free base will be liberated, and if moisture is present, a sharp NH signal may appear.

Module 3: Chemical Purity & Storage

Q: Can I use GC-MS for purity analysis?

A: Yes, but with caveats regarding ionization.

- Method: CI (Chemical Ionization) is preferred over EI (Electron Impact) to preserve the molecular ion.
- Interpretation:
 - Ethylamine (Unlabeled): MW 45.
 - **Ethylamine-N,N-d2**: MW 47.[\[1\]](#)[\[3\]](#)[\[4\]](#)
 - Observation: Look for the parent ion at 47.
 - Warning: If you see 46, it indicates . If you see 45, it is .
 - Note: Isotope scrambling can occur in the source. NMR is the primary standard for isotopic purity; GC-MS is the standard for chemical purity (detecting solvents like acetonitrile or side products like diethylamine).

Q: How should I store the synthesized compound?

A: Ethylamine is a gas at room temperature (bp 16.6°C).

- As a Salt (Recommended): Convert to **Ethylamine-N,N-d2** Hydrochloride (

) using

in

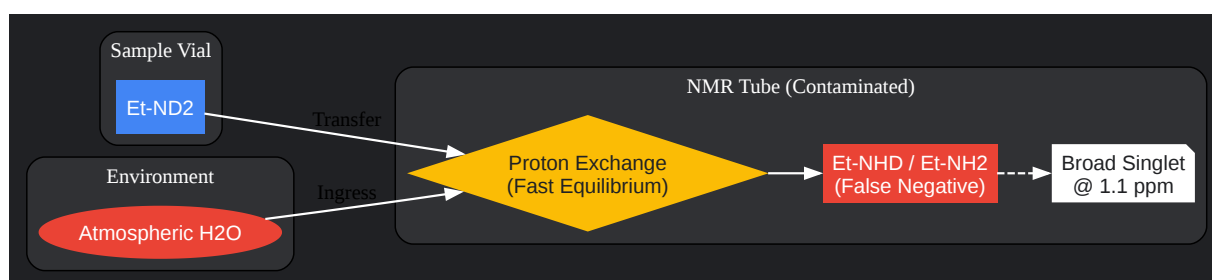
/Ether. This is a stable solid.

- As a Free Base: Must be stored in a lecture bottle or a sealed ampoule at $< 4^{\circ}\text{C}$.
- DOT Visualization: See the storage decision tree below.

Visual Troubleshooting Workflows

Figure 1: The Moisture Trap (Mechanism of Error)

This diagram illustrates why "open-air" prep destroys your analytical results.

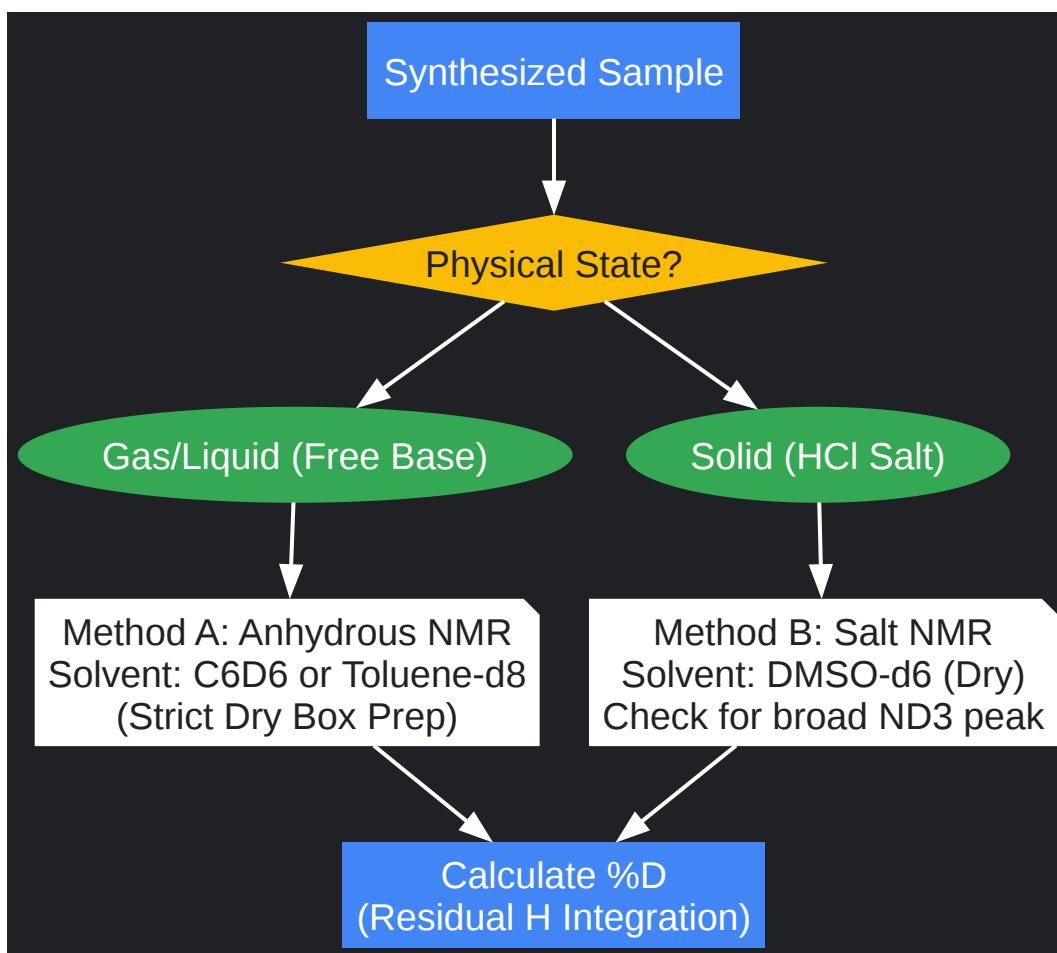


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Caption: Mechanism of isotopic dilution via atmospheric moisture ingress during sample preparation.

Figure 2: Analytical Decision Tree

Follow this logic to select the correct validation method.



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Caption: Workflow for selecting the correct NMR protocol based on the physical state of the amine.

References

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Sources

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